

Comprehensive Safety and Handling Guide for Graphite Bisulfate

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Compound of Interest

Compound Name: Graphite bisulfate

Cat. No.: B577123

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This guide provides essential safety and logistical information for the handling, use, and disposal of **Graphite bisulfate** (GBS), also known as expandable graphite. It is intended for researchers, scientists, and drug development professionals working in a laboratory setting. Adherence to these procedures is critical to ensure personnel safety and regulatory compliance.

Hazard Identification and Risk Assessment

Graphite bisulfate is a graphite intercalation compound (GIC) where layers of graphite are separated by sulfuric acid (H_2SO_4) and bisulfate ions (HSO_4^-).^[1] The primary hazards are associated with both the graphite host and the intercalated acid guest.

- Primary Hazards:
 - Corrosive: Contains sulfuric acid, which can cause severe skin burns and serious eye damage upon contact.^[2] Inhalation of mists or dust can lead to severe respiratory tract irritation.^[3]
 - Reactivity: Reacts with water or moisture, which may generate heat and release acidic vapors.^[4] It is unstable in air and water. Upon heating, it expands rapidly and violently as the intercalated molecules decompose into gases (CO_2 , SO_2 , H_2O), which can lead to pressure buildup and dispersal of hot, acidic material.^[1]

- Inhalation Hazard: As a powder, it poses a risk of respiratory irritation.[5] Prolonged or repeated inhalation of graphite dust may lead to a lung disease called pneumoconiosis.[5][6]
- Combustibility: Finely dispersed graphite dust can form explosive mixtures in the air and poses a fire risk.[6][7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for all personnel handling **Graphite bisulfate**.

- Eye and Face Protection: Chemical safety goggles and a full-face shield are required to protect against splashes of acidic material and airborne particles.
- Skin Protection:
 - An acid-resistant, flame-retardant laboratory coat must be worn.
 - Full-length pants and closed-toe shoes are mandatory.
 - For handling significant quantities, a chemical-resistant apron is required.
- Hand Protection: Use gloves rated for protection against concentrated sulfuric acid. Butyl rubber or thick nitrile gloves are recommended.[8] Always inspect gloves for tears or punctures before use. Dispose of contaminated gloves according to institutional protocols.
- Respiratory Protection: All handling of GBS powder must be performed within a certified chemical fume hood to control exposure to dust and acid mists. If engineering controls are insufficient, a NIOSH-approved respirator with acid gas cartridges and a particulate filter (N95 or higher) must be used.[3][9]

Exposure Limits and Quantitative Data

Personnel must adhere to the established occupational exposure limits (OELs) for the primary components of **Graphite bisulfate**.

Substance Component	Agency	Exposure Limit (8-Hour TWA)	Notes
Graphite (Natural, Respirable Dust)	ACGIH TLV	2 mg/m ³	Can cause pneumoconiosis with chronic exposure. [6] [9] [10] [11]
OSHA PEL	15 mppcf (approx. 2.5 mg/m ³)	Limit for mineral dusts. [11]	
Sulfuric Acid Mist	ACGIH TLV	0.2 mg/m ³ (Thoracic fraction)	Known human carcinogen (laryngeal cancer). [2] [4] [12]
OSHA PEL	1 mg/m ³	Legal airborne permissible exposure limit. [2] [12]	
NIOSH REL	1 mg/m ³	Recommended 10-hour workshift limit. [2] [12]	
NIOSH IDLH	15 mg/m ³	Immediately Dangerous to Life or Health. [3]	

TWA: Time-Weighted Average; ACGIH: American Conference of Governmental Industrial Hygienists; OSHA: Occupational Safety and Health Administration; NIOSH: National Institute for Occupational Safety and Health; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit; IDLH: Immediately Dangerous to Life or Health.

Operational Plan: Step-by-Step Handling Protocol

4.1 Engineering Controls

- Ventilation: All procedures involving open containers or transfers of **Graphite bisulfate** must be conducted inside a certified chemical fume hood with the sash at the lowest practical height.

- **Storage:** Store GBS in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, bases, and sources of moisture.^[5] The container must be tightly sealed to prevent reaction with atmospheric humidity. Keep away from heat, sparks, and open flames.^[13]

4.2 Handling Procedure

- **Preparation:** Designate a specific area within the fume hood for handling GBS. Assemble all necessary equipment (spatulas, weigh boats, containers) and required PPE before handling the material.
- **Weighing and Transfer:**
 - Perform all weighing and transfers within the fume hood.
 - Use non-sparking tools to handle the powder.
 - To minimize dust generation, gently scoop the material instead of pouring it from a height.
 - Close the container immediately after use.
- **Post-Handling:**
 - Decontaminate all surfaces and equipment after use. Wipe down the work area with a damp cloth (use water cautiously and ensure proper neutralization of waste).
 - Carefully remove PPE, avoiding contact with contaminated surfaces.
 - Wash hands thoroughly with soap and water after removing gloves.

Emergency and Disposal Plan

5.1 First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.^[5]

- Skin Contact: Remove all contaminated clothing. Brush off any dry material, then immediately flush the affected area with large amounts of water for at least 15 minutes. Seek medical attention if irritation persists.[\[5\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[5\]](#)

5.2 Spill Response

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or if there is a risk of significant airborne dust or acid vapor.
- Control: Turn off all ignition sources.
- Contain: For small, dry spills inside a fume hood, cover with a dry, inert absorbent material like sand or vermiculite. Do not use combustible materials.
- Neutralize: Carefully and slowly add a neutralizing agent (such as sodium bicarbonate or soda ash) to the contained spill. Test the pH to ensure it is between 6 and 8.
- Collect: Sweep or scoop the neutralized material into a clearly labeled, sealed container for hazardous waste.
- Decontaminate: Clean the spill area thoroughly.

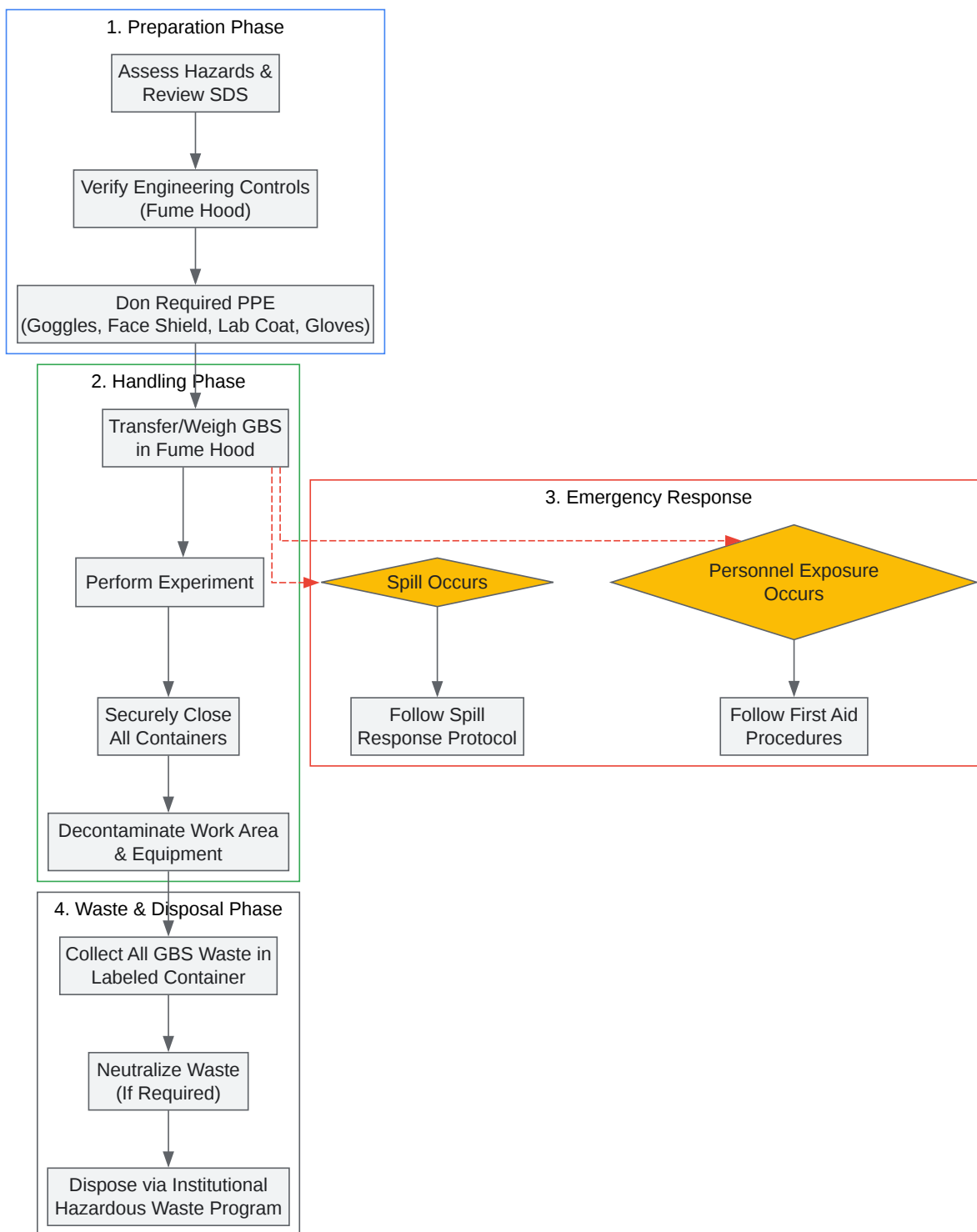
5.3 Waste Disposal Plan

- Collection: Collect all **Graphite bisulfate** waste, including contaminated materials and neutralized spill residue, in a dedicated, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams.[\[14\]](#)
- Neutralization: Unused or excess **Graphite bisulfate** must be neutralized before disposal. This should be done in a fume hood by slowly adding the GBS to a large volume of ice-cold water, followed by slow addition of a base like sodium carbonate until the pH is neutral.[\[14\]](#)

- Disposal: The neutralized solid graphite waste can be separated from the aqueous solution. The solid waste should be placed in a sealed container.^[15] Dispose of all waste (solid and liquid) through the institution's hazardous waste management program, following all local, state, and federal regulations.^{[5][14]}

Workflow and Logic Diagram

The following diagram outlines the logical workflow for the safe handling of **Graphite bisulfate**.



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Caption: Workflow for Safe Handling of **Graphite Bisulfate**.

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References

- 1. mdpi.com [mdpi.com]
- 2. nj.gov [nj.gov]
- 3. ercoworldwide.com [ercoworldwide.com]
- 4. fishersci.com [fishersci.com]
- 5. Graphite - ESPI Metals [espimetals.com]
- 6. ICSC 0893 - GRAPHITE (NATURAL) [inchem.org]
- 7. GRAPHITE (NATURAL) | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. safety.fsu.edu [safety.fsu.edu]
- 9. bpb-us-e2.wpmucdn.com [bpb-us-e2.wpmucdn.com]
- 10. graphitestore.com [graphitestore.com]
- 11. GRAPHITE (NATURAL), Respirable Fraction | Occupational Safety and Health Administration [osha.gov]
- 12. SULFURIC ACID | Occupational Safety and Health Administration [osha.gov]
- 13. chemos.de [chemos.de]
- 14. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 15. csu.edu [csu.edu]
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